

Way 100635 solubility in water DMSO and ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Way 100635

Cat. No.: B1682269

[Get Quote](#)

Technical Support Center: Way 100635

This technical support guide provides detailed information on the solubility of **Way 100635**, along with troubleshooting advice and experimental protocols for researchers, scientists, and drug development professionals.

Solubility Data

The solubility of **Way 100635** can vary depending on the salt form (e.g., maleate) and the specific batch. Always refer to the Certificate of Analysis for batch-specific molecular weight.

Solvent	Concentration (Molar)	Concentration (Mass)	Notes
Water	25 mM - 50 mM[1][2]	~13.5 mg/mL (for 25 mM)[2]	Solubility is for the maleate salt.
DMSO	~158 mM[3]	≥53.9 mg/mL[4] to 79 mg/mL[5]	Sonication is recommended.[5] Use fresh, anhydrous DMSO as it is hygroscopic.[3]
Ethanol	~137 mM[6]	74 mg/mL[6] to 79 mg/mL[5]	Sonication is recommended.[5]

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues encountered when working with **Way 100635**.

Q1: My **Way 100635** is not fully dissolving. What should I do?

A1: If you observe precipitation or incomplete dissolution, you can try the following:

- **Sonication:** Sonicate the solution to aid dissolution.[\[3\]](#)[\[5\]](#)
- **Gentle Warming:** Gently warm the solution. Be cautious with temperature to avoid degradation.
- **Use Fresh Solvent:** For DMSO, its hygroscopic nature can affect solubility. Use a new, unopened bottle of anhydrous DMSO.[\[3\]](#)

Q2: The solubility I'm achieving is lower than what is reported on the datasheet.

A2: Discrepancies in solubility can arise from several factors:

- **Batch-Specific Molecular Weight:** Ensure you are using the batch-specific molecular weight provided on the product's vial or Certificate of Analysis for your calculations.[\[1\]](#)[\[2\]](#)
- **Purity:** The purity of the compound can affect its solubility.
- **Solvent Quality:** The purity and water content of your solvent can significantly impact the solubility of the compound.

Q3: How should I prepare a stock solution of **Way 100635**?

A3: To prepare a stock solution, weigh the desired amount of **Way 100635** and add the appropriate volume of solvent (e.g., DMSO) to achieve the target concentration. It is recommended to vortex and/or sonicate the mixture until the solute is completely dissolved. For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Q4: How stable are **Way 100635** solutions?

A4: Solutions of **Way 100635** may be unstable and it is often recommended to prepare them fresh for immediate use.^[7] If you need to store solutions, it is best to do so at -80°C for up to six months or at -20°C for up to one month.^[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the required mass of **Way 100635**. For example, for 1 mL of a 10 mM solution (using a molecular weight of 538.64 g/mol for the maleate salt), you would need 5.39 mg.
- **Add Solvent:** Add the calculated amount of fresh, anhydrous DMSO to the solid compound.
- **Dissolve:** Vortex the mixture thoroughly. If necessary, place the vial in a sonicator bath for several minutes until the solution is clear.
- **Store:** For short-term storage, keep the solution at -20°C. For longer-term storage, aliquot and store at -80°C.^[3]

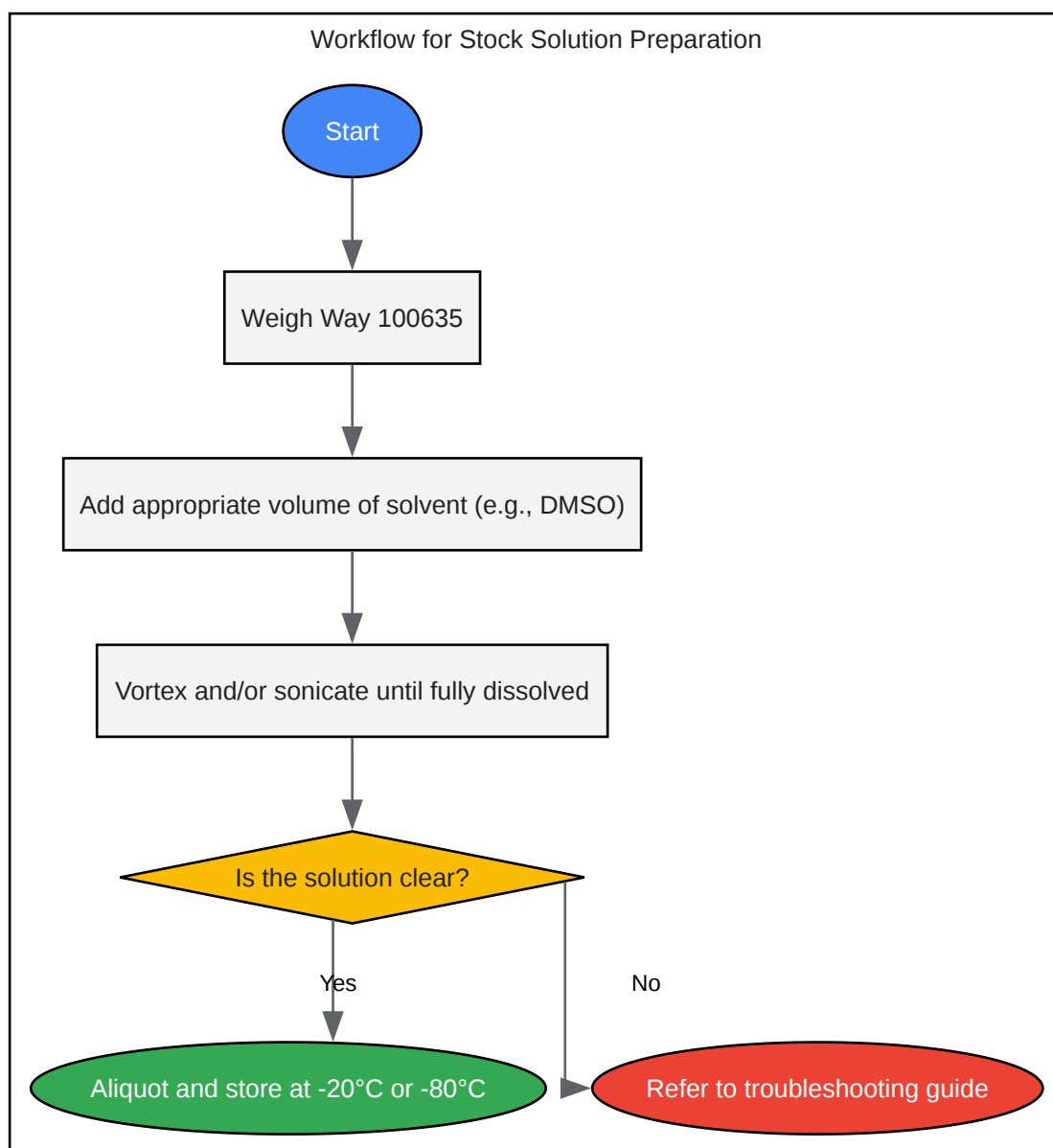
Protocol 2: Preparation of an In Vivo Formulation

For animal experiments, co-solvents are often required. The following is an example of a formulation for in vivo use.

- **Prepare Stock:** Start by preparing a concentrated stock solution in DMSO as described in Protocol 1.
- **Add Co-solvents:** In a stepwise manner, add the other components of the vehicle. A common formulation is:
 - 10% DMSO
 - 40% PEG300

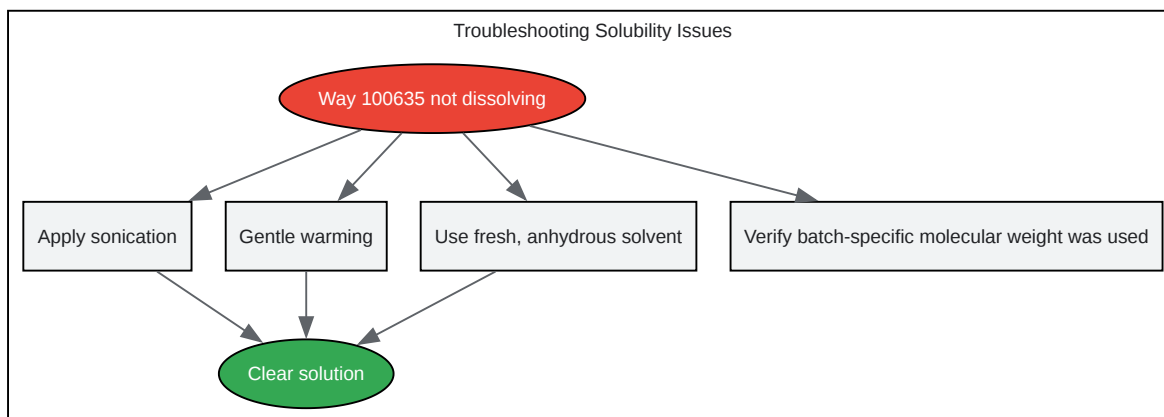
- 5% Tween-80
- 45% Saline[3]
- Mix Thoroughly: Ensure the solution is clear and homogenous after the addition of each co-solvent.
- Use Freshly: It is highly recommended to prepare this working solution on the day of the experiment.[3]

Diagrams



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the standard procedure for preparing a stock solution of **Way 100635**.



[Click to download full resolution via product page](#)

Caption: A logical diagram for troubleshooting common solubility problems with **Way 100635**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]
- 2. WAY 100635 maleate | 5-HT_{1A} Receptors | Tocris Bioscience [tocris.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. raybiotech.com [raybiotech.com]
- 5. WAY-100635 maleate | 5-HT Receptor | TargetMol [targetmol.com]

- 6. adooq.com [adooq.com]
- 7. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Way 100635 solubility in water DMSO and ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682269#way-100635-solubility-in-water-dmso-and-ethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com